

Application Notes and Protocols: Sonogashira Cross-Coupling Reactions Involving 1,7-Octadiyne

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Compound of Interest

Compound Name: 1,7-Octadiyne

Cat. No.: B1345467

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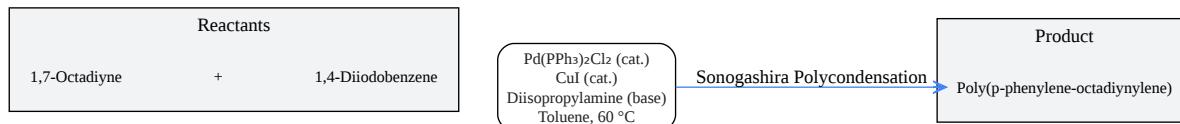
For Researchers, Scientists, and Drug Development Professionals

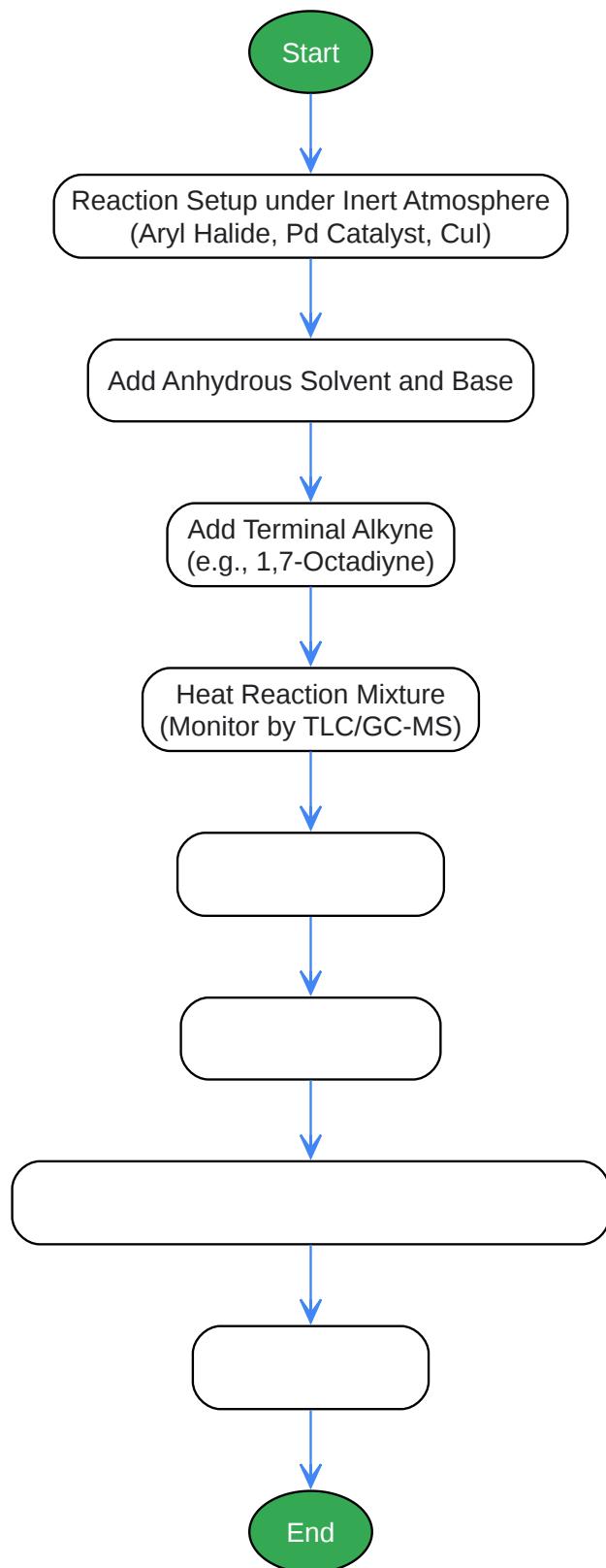
These application notes provide detailed protocols and data for Sonogashira cross-coupling reactions utilizing **1,7-octadiyne**, a versatile C8 building block. The terminal alkyne functionalities of **1,7-octadiyne** make it an ideal substrate for palladium-catalyzed cross-coupling reactions to form extended conjugated systems, which are of significant interest in materials science and medicinal chemistry.

Application Note 1: Synthesis of Poly(p-phenylene-octadiynylene) via Sonogashira Polycondensation

This protocol details the synthesis of a conjugated polymer, poly(p-phenylene-octadiynylene), through a Sonogashira polycondensation reaction between **1,7-octadiyne** and 1,4-diiodobenzene. This method allows for the creation of high molecular weight polymers with potential applications in organic electronics and sensor technology.

Reaction Scheme





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